

An In-depth Technical Guide to 3-Methoxybenzothioamide: Synthesis and Inferred Properties

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Compound of Interest

Compound Name: **3-Methoxybenzothioamide**

Cat. No.: **B134086**

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Executive Summary: Direct chemical and physical data for **3-Methoxybenzothioamide** is not readily available in public chemical databases. This guide provides a comprehensive overview of the closely related and readily accessible precursor, 3-Methoxybenzamide. It further details established experimental protocols for the synthesis of thioamides from their amide analogs, enabling the generation of **3-Methoxybenzothioamide**. The properties of Thiobenzamide are also presented to provide a basis for the expected characteristics of the target compound. This document is intended for researchers, scientists, and professionals in drug development, offering a practical approach to the synthesis and understanding of **3-Methoxybenzothioamide**.

Introduction: The Challenge of Sourcing 3-Methoxybenzothioamide

An extensive search of chemical literature and databases reveals a lack of readily available information on **3-Methoxybenzothioamide**. This suggests that the compound is not commercially available and has not been extensively characterized. However, its structure, featuring a methoxy-substituted benzene ring and a thioamide functional group, is of interest in medicinal chemistry and materials science due to the unique properties conferred by the thioamide moiety.

Thioamides are sulfur isosteres of amides where the carbonyl oxygen is replaced by a sulfur atom.^[1] This substitution significantly alters the molecule's electronic and steric properties, leading to changes in hydrogen bonding capacity, metabolic stability, and biological activity.^[1] For instance, several thioamide-containing compounds have been developed as drugs, such as the anti-tuberculosis agent ethionamide.^[1]

This guide provides a practical path forward for researchers interested in **3-Methoxybenzothioamide** by focusing on the synthesis from its oxygen analog, 3-Methoxybenzamide.

Properties of the Precursor: 3-Methoxybenzamide

3-Methoxybenzamide is a commercially available and well-characterized compound that serves as the ideal starting material for the synthesis of **3-Methoxybenzothioamide**.

Chemical Structure and Properties

The chemical structure and key properties of 3-Methoxybenzamide are summarized in the table below.

Property	Value	Reference
Chemical Name	3-Methoxybenzamide	--INVALID-LINK--
Synonyms	m-Anisamide	--INVALID-LINK--
CAS Number	5813-86-5	--INVALID-LINK--
Molecular Formula	C ₈ H ₉ NO ₂	--INVALID-LINK--
Molecular Weight	151.16 g/mol	--INVALID-LINK--
Melting Point	132.5-135.5 °C	--INVALID-LINK--
Appearance	Off-white solid	--INVALID-LINK--
Solubility	Soluble in water.[2] Soluble in DMSO (55 mg/mL).[3]	
SMILES	COc1ccccc1C(N)=O	--INVALID-LINK--
InChI Key	VKPLPDIMEREJJF-UHFFFAOYSA-N	--INVALID-LINK--

Synthesis of 3-Methoxybenzamide

A common method for the synthesis of 3-Methoxybenzamide involves the reaction of 3-methoxybenzoyl chloride with an amine. A specific protocol for a related compound, 3-Methoxy-N-phenylbenzamide, illustrates the general procedure.[4] The synthesis of the parent 3-Methoxybenzamide would follow a similar pathway, likely using ammonia as the amine source. A process for preparing 3-methoxypropiophenone also describes the synthesis of 3-methoxybenzoyl chloride and 3-methoxybenzamide as intermediates.[5][6]

Synthesis of 3-Methoxybenzothioamide from 3-Methoxybenzamide

The conversion of amides to thioamides is a well-established transformation in organic synthesis, most commonly achieved through a process called thionation.

General Principles of Thionation

Thionation involves the reaction of an amide with a sulfur-transfer reagent. The most widely used and effective reagents for this purpose are Lawesson's Reagent and Phosphorus Pentasulfide (P_4S_{10}).^[1] Lawesson's Reagent is often preferred as it can lead to higher yields and requires milder reaction conditions.^[1]

Experimental Protocol: Thionation using Lawesson's Reagent

This protocol is a general method for the conversion of an amide to a thioamide and can be adapted for the synthesis of **3-Methoxybenzothioamide** from 3-Methoxybenzamide.

Materials:

- 3-Methoxybenzamide
- Lawesson's Reagent (2,4-bis(4-methoxyphenyl)-1,3-dithia-2,4-diphosphetane-2,4-disulfide)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Toluene)
- Standard laboratory glassware and workup reagents

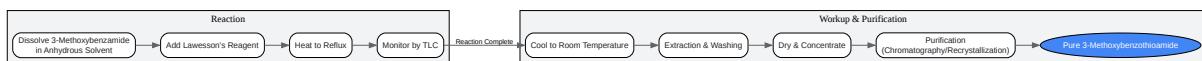
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-Methoxybenzamide in an anhydrous solvent such as THF or toluene.
- Addition of Lawesson's Reagent: Add Lawesson's Reagent to the solution. The stoichiometry may need to be optimized, but a common starting point is to use 0.5 equivalents of Lawesson's Reagent for each equivalent of the amide.
- Reaction Conditions: Heat the reaction mixture to reflux and monitor the progress of the reaction using a suitable analytical technique, such as Thin-Layer Chromatography (TLC).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The purification procedure will depend on the properties of the resulting thioamide but typically involves quenching the reaction, extracting the product into an organic solvent, washing with

brine, drying over an anhydrous salt (e.g., sodium sulfate), and removing the solvent under reduced pressure.

- Purification: The crude product can be further purified by column chromatography or recrystallization to yield pure **3-Methoxybenzothioamide**.

A visual representation of this experimental workflow is provided below.



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General workflow for the synthesis of **3-Methoxybenzothioamide**.

Alternative Thionating Reagents

While Lawesson's Reagent is highly effective, other reagents can also be used for the conversion of amides to thioamides. These include Phosphorus Pentasulfide (P_4S_{10}) and, for certain substrates, novel thionating agents like N-isopropylidithiocarbamate isopropyl ammonium salt have been developed.[7][8]

Inferred Properties of 3-Methoxybenzothioamide and Comparison with Thiobenzamide

In the absence of experimental data for **3-Methoxybenzothioamide**, its properties can be inferred by comparing the properties of 3-Methoxybenzamide with those of the well-characterized Thiobenzamide.

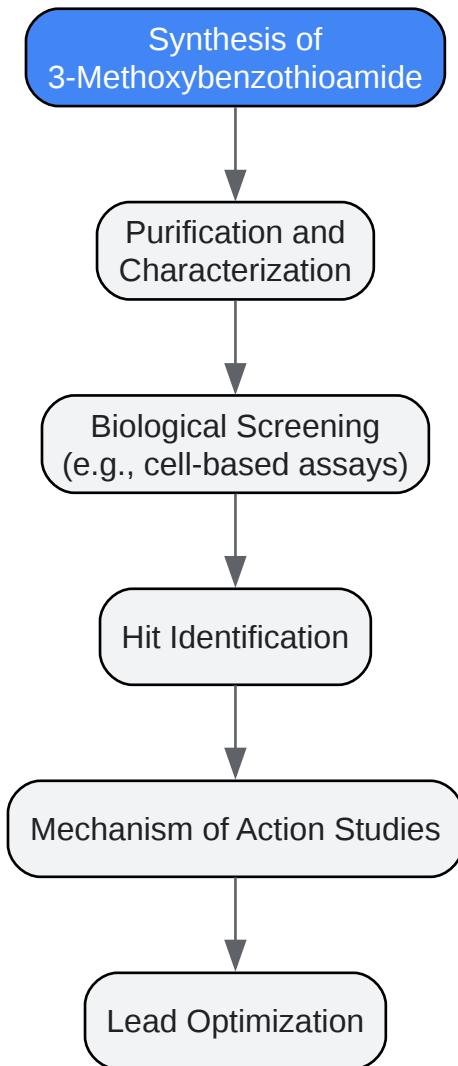
Property	Thiobenzamide	Inferred for 3-Methoxybenzothioamide
CAS Number	2227-79-4	Not Assigned
Molecular Formula	C ₇ H ₇ NS	C ₈ H ₉ NOS
Molecular Weight	137.20 g/mol	167.23 g/mol
Melting Point	113-117 °C.[9]	Expected to be a crystalline solid with a distinct melting point.
Appearance	White to light yellow crystalline solid.[10]	Likely a crystalline solid, possibly with a yellowish hue.
Solubility	Slightly soluble in water; soluble in ethanol and acetone.[10]	Expected to have low water solubility and good solubility in organic solvents.
SMILES	NC(=S)c1ccccc1	COc1ccccc1C(N)=S
InChI Key	QIOZLISABUUKJY-UHFFFAOYSA-N	Not Assigned

The presence of the methoxy group in **3-Methoxybenzothioamide** is expected to influence its polarity and intermolecular interactions compared to Thiobenzamide, which may affect its melting point and solubility.

Potential Signaling Pathways and Biological Activities

While no specific biological data exists for **3-Methoxybenzothioamide**, its structural analog, 3-Methoxybenzamide, is known to be a competitive inhibitor of poly(ADP-ribose) synthetase (PARP).[2][3] It has also been shown to inhibit cell division in *Bacillus subtilis*.[2] The thioamide functional group can significantly alter the biological activity of a molecule. Therefore, **3-Methoxybenzothioamide** could potentially exhibit its own unique biological profile, possibly interacting with different cellular targets or pathways. Further research would be required to elucidate any such activities.

The general logical relationship for investigating the biological activity of the synthesized **3-Methoxybenzothioamide** is outlined below.



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Logical workflow for the biological evaluation of **3-Methoxybenzothioamide**.

Conclusion

Although **3-Methoxybenzothioamide** is not a readily available compound, this guide provides a clear and scientifically sound pathway for its synthesis and characterization. By leveraging the known chemistry of its precursor, 3-Methoxybenzamide, and established thionation protocols, researchers can access this novel compound for further investigation. The provided data on the related compounds, 3-Methoxybenzamide and Thiobenzamide, offer a solid

foundation for predicting its chemical properties and designing future experiments. This in-depth guide serves as a valuable resource for scientists and professionals in drug development and chemical research, enabling the exploration of the potential applications of **3-Methoxybenzothioamide**.

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